

Technical Guide: 1,3-Diisopropylurea-d14 for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,3-Diisopropylurea-d14**, a deuterated analog of a primary degradation product of the herbicide Bromacil. This document is intended to serve as a comprehensive resource, detailing its chemical properties, typical analytical specifications, and applications in scientific research, particularly as an internal standard in analytical chemistry.

Introduction

1,3-Diisopropylurea-d14 is a stable isotope-labeled form of 1,3-Diisopropylurea. The substitution of hydrogen atoms with deuterium provides a distinct mass signature, making it an ideal internal standard for quantitative analysis using mass spectrometry-based methods. Its primary application lies in the accurate detection and quantification of its non-labeled counterpart, which is a significant metabolite formed during the photocatalyzed degradation of Bromacil.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of **1,3-Diisopropylurea-d14** is presented below.

Property	Value	Reference
Chemical Name	1,3-Diisopropylurea-d14	[1]
Synonyms	Diptocarpamidine-d14, N,N'-Bis(1-methylethyl)urea-d14, N,N'-Diisopropylurea-d14	[1]
CAS Number	2733161-36-7	[1]
Molecular Formula	C ₇ H ₂ D ₁₄ N ₂ O	[1][2]
Molecular Weight	158.30 g/mol	[1][2]
Appearance	White Solid	[1]
Storage Conditions	-20°C	[2]

Representative Certificate of Analysis Data

While a specific Certificate of Analysis (CoA) is proprietary to the supplier and provided upon purchase, the following table summarizes the typical quantitative data expected for a high-purity batch of **1,3-Diisopropylurea-d14**. [3]

Parameter	Specification	Analytical Method
Chemical Purity (HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥99 atom % D	Mass Spectrometry (MS)
Isotopic Enrichment	Deuterium incorporation at specified positions	Nuclear Magnetic Resonance (NMR) Spectroscopy
Identity Confirmation	Conforms to the structure	¹ H NMR, ¹³ C NMR, Mass Spectrometry

Experimental Protocols

Detailed methodologies for the quality control and application of **1,3-Diisopropylurea-d14** are crucial for obtaining reliable experimental results. Below are representative protocols for its analysis.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is designed to assess the chemical purity of **1,3-Diisopropylurea-d14**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.
- Procedure: A known concentration of the sample is dissolved in the mobile phase, injected into the HPLC system, and the peak area is used to calculate the purity against a reference standard.

Isotopic Purity and Identity Confirmation by Mass Spectrometry (MS)

This protocol is for confirming the molecular weight and assessing the isotopic enrichment.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Ionization Mode: Positive ion mode.

- **Sample Preparation:** The sample is dissolved in a suitable solvent such as methanol or acetonitrile with 0.1% formic acid.
- **Data Acquisition:** Full scan mode to determine the mass-to-charge ratio (m/z) of the molecular ion.
- **Analysis:** The measured m/z is compared to the theoretical mass of **1,3-Diisopropylurea-d14**. The isotopic distribution is analyzed to confirm the level of deuterium incorporation.

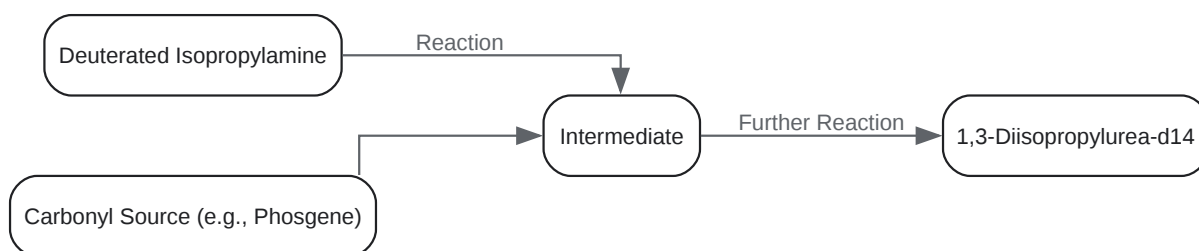
Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the chemical structure and the positions of deuterium labeling.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** Deuterated solvent such as Chloroform-d (CDCl_3) or Dimethyl Sulfoxide-d₆ (DMSO-d_6).
- **Experiments:** ^1H NMR and ^{13}C NMR spectra are acquired.
- **Analysis:** The ^1H NMR spectrum is expected to show a significant reduction in signal intensity for the isopropyl protons due to deuteration. The ^{13}C NMR spectrum will show characteristic shifts for the carbonyl and isopropyl carbons, confirming the carbon skeleton.

Synthesis Overview

The synthesis of **1,3-Diisopropylurea-d14** typically involves the reaction of a deuterated precursor with a suitable reagent to form the urea linkage. A common synthetic route for ureas involves the reaction of an isocyanate with an amine. For the deuterated analog, this would likely involve deuterated isopropylamine and a suitable carbonyl source.

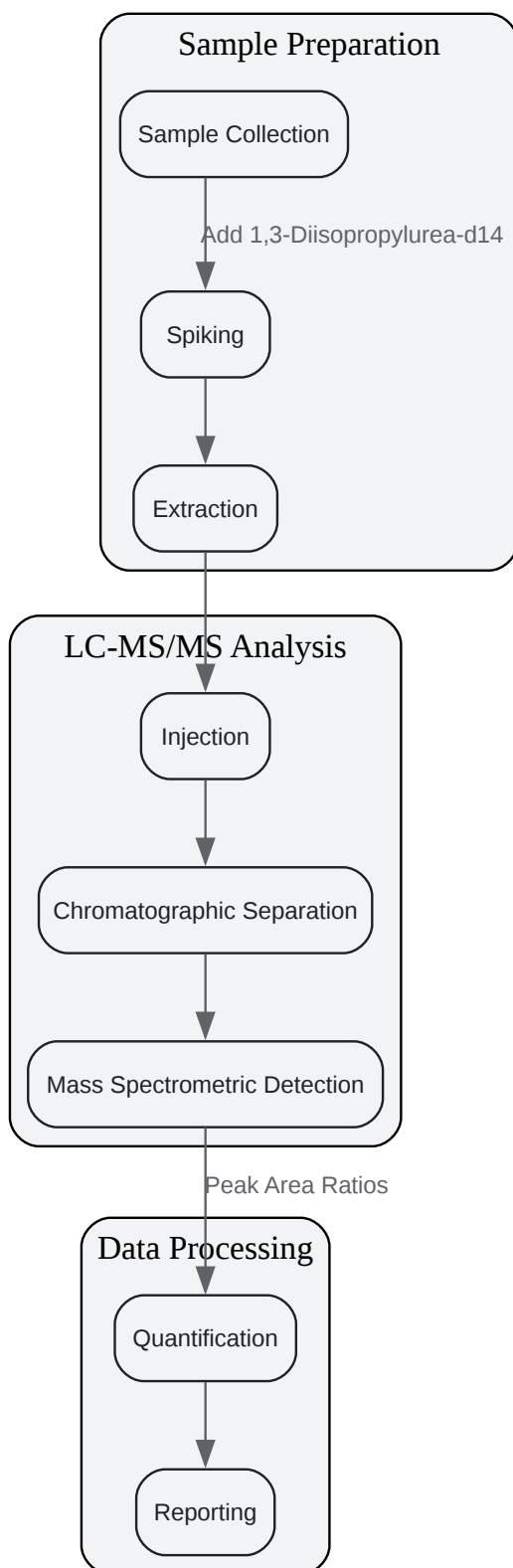


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A simplified synthetic pathway for **1,3-Diisopropylurea-d14**.

Application Workflow: Internal Standard for Bromacil Degradation Analysis

The primary use of **1,3-Diisopropylurea-d14** is as an internal standard in the quantification of 1,3-Diisopropylurea in environmental or biological samples. The following workflow illustrates this application.



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Workflow for using **1,3-Diisopropylurea-d14** as an internal standard.

Conclusion

1,3-Diisopropylurea-d14 is a critical analytical tool for researchers studying the environmental fate of the herbicide Bromacil. Its well-defined chemical and physical properties, combined with its high isotopic purity, make it an excellent internal standard for accurate and precise quantification. The experimental protocols and workflows described in this guide provide a solid foundation for its effective use in a research setting. For specific lot-to-lot data, users should always refer to the Certificate of Analysis provided by the supplier.

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- To cite this document: BenchChem. [Technical Guide: 1,3-Diisopropylurea-d14 for Advanced Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557294/docs#technical-guide-1-3-diisopropylurea-d14-for-advanced-research-applications\]](https://www.benchchem.com/product/b15557294/docs#technical-guide-1-3-diisopropylurea-d14-for-advanced-research-applications)

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